

# Technical Guide: 1-Allyl-3-(2-hydroxyethyl)-2-thiourea (CAS 105-81-7)

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## Compound of Interest

Compound Name: 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

Cat. No.: B091990

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**, a versatile thiourea derivative with significant applications across multiple scientific disciplines.

## Chemical Identity and Properties

**1-Allyl-3-(2-hydroxyethyl)-2-thiourea** is an organic compound featuring an allyl group, a hydroxyethyl group, and a thiourea core. This unique combination of functional groups makes it a valuable intermediate in organic synthesis. It typically appears as a white to light yellow crystalline powder.

Table 1: Physicochemical Properties of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**

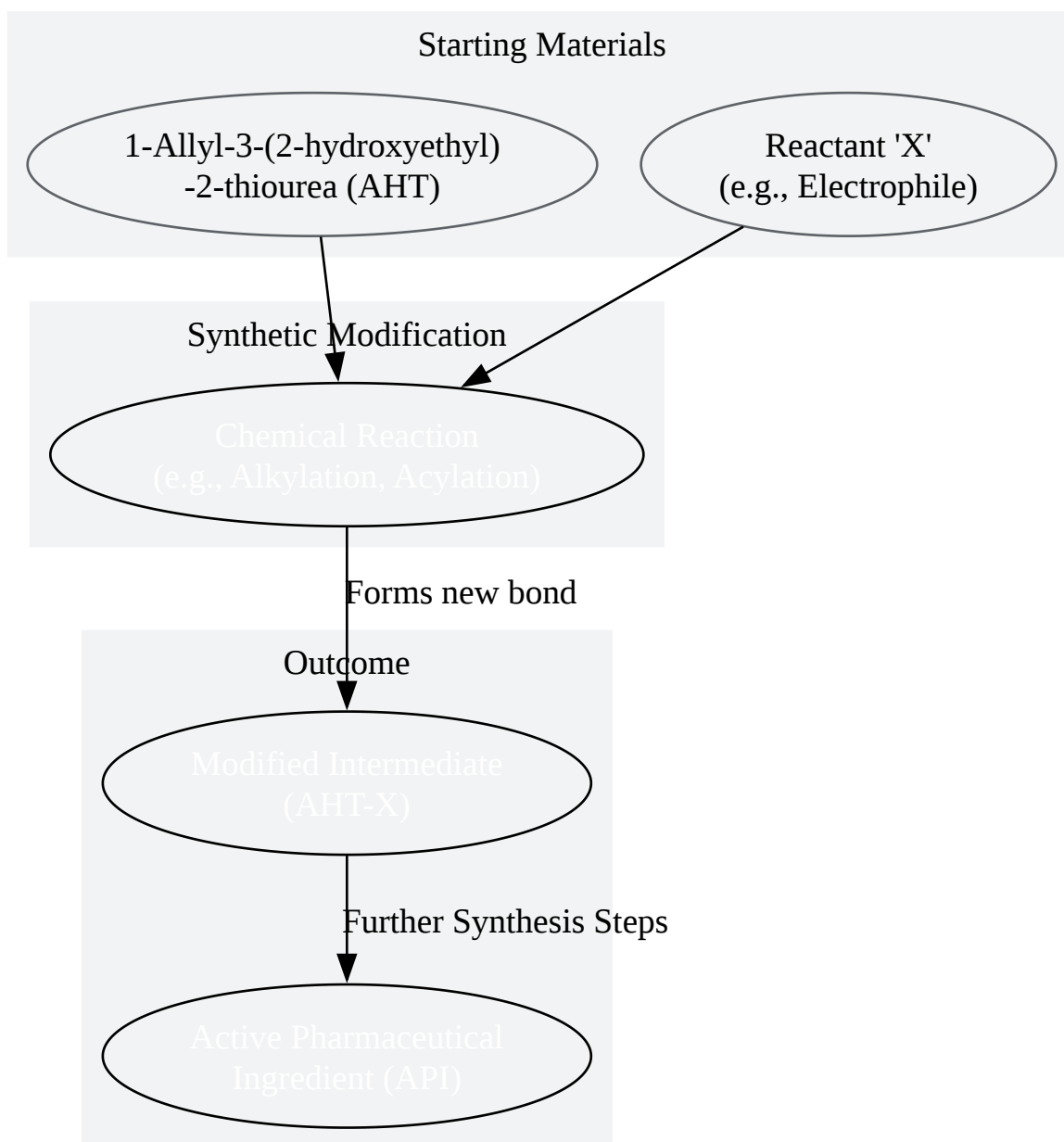
Property	Value	Source(s)
CAS Number	105-81-7	
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> OS	
Molecular Weight	160.24 g/mol	
Melting Point	76-79 °C	
Boiling Point (Predicted)	259.4 ± 50.0 °C	
Density (Predicted)	1.122 ± 0.06 g/cm <sup>3</sup>	
pKa (Predicted)	13.50 ± 0.70	
Appearance	White to light yellow powder/crystal	
Solubility	Soluble in water	
Stability	Stable under ambient temperatures. Incompatible with strong oxidizing agents.	

## Core Applications

The trifunctional nature of this molecule allows for its use in diverse fields, from agriculture to advanced materials and pharmaceuticals.

## Pharmaceutical and Drug Development

In the pharmaceutical industry, **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** serves as a crucial building block for the synthesis of more complex, biologically active molecules. Thiourea derivatives, in general, are a significant class of compounds in medicinal chemistry, exhibiting a wide range of biological activities, including antibacterial, anticancer, anti-inflammatory, and antiviral properties. This compound provides a scaffold for creating novel drug candidates by allowing for modification at its allyl, hydroxyethyl, and thiourea moieties.



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## Agriculture

This compound is utilized in agriculture as a plant growth regulator. Its mechanism of action is believed to involve the stimulation of plant hormone production and the enhancement of nutrient uptake from the soil. This leads to improved root development and increased plant resistance to environmental stress. Thiourea derivatives are widely studied in agrochemistry for their fungicidal, insecticidal, herbicidal, and antiviral properties.

## Polymer Chemistry and Material Science

The presence of the allyl group, with its reactive double bond, makes **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** a useful monomer or modifier in polymer chemistry. It can be incorporated into polymer chains to synthesize specialty polymers. The inclusion of this molecule can enhance material properties such as flexibility and durability. The hydroxyethyl group provides a site for further functionalization, for example, through esterification, allowing for the creation of polymers with tailored characteristics for specific applications.

## Experimental Protocols

While a specific, published synthesis protocol for **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** is not readily available, a generalized and common method for synthesizing N,N'-disubstituted thioureas is presented below. This protocol is based on the well-established reaction between an isothiocyanate and a primary amine.

### General Synthesis of 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

Principle: This synthesis involves the nucleophilic addition of the primary amine group of 2-aminoethanol (ethanolamine) to the electrophilic carbon atom of allyl isothiocyanate.

Materials:

- Allyl isothiocyanate
- 2-Aminoethanol (Ethanolamine)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Acetonitrile, or Ethanol)
- Magnetic stirrer and heating mantle/oil bath
- Round-bottom flask and reflux condenser
- Standard laboratory glassware for workup and purification

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 equivalent of 2-aminoethanol in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Isothiocyanate:** While stirring the solution at room temperature, add 1.0 equivalent of allyl isothiocyanate dropwise. The reaction is often exothermic; a cooling bath (ice/water) may be used to maintain the temperature below 30 °C.
- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed. If the reaction is slow, it can be gently heated to reflux (40-60 °C) for 1-2 hours.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. The solvent is then removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product, often a solid or viscous oil, can be purified. Recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) is a common method for solid products. Column chromatography on silica gel may also be employed if further purification is needed.
- **Characterization:** The final product's identity and purity should be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and melting point analysis.

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Caption: Generalized workflow for the synthesis of the title compound.

## Safety and Handling

**1-Allyl-3-(2-hydroxyethyl)-2-thiourea** is classified as an irritant.

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

- **Precautionary Measures:** Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Handling should occur in a well-ventilated area or a chemical fume hood. Avoid breathing dust/fumes. Store in a cool, dry place away from direct sunlight and strong oxidizing agents. For detailed safety information, consult the Safety Data Sheet (SDS)
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